

synthesis of Picolinafen using 2-Chloro-6-(trichloromethoxy)pyridine

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Compound of Interest

Compound Name: 2-Chloro-6-(trichloromethoxy)pyridine

CAS No.: 1221171-69-2

Cat. No.: B596675

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An Application Note and Detailed Protocol for the Synthesis of Picolinafen

Abstract

This document provides a comprehensive guide for the laboratory-scale synthesis of the herbicide Picolinafen. The described two-step synthetic pathway utilizes 2-Chloro-6-(trichloromethyl)pyridine as the primary starting material. The protocol first details the hydrolysis of this precursor to form the key intermediate, 6-(trichloromethyl)picolinic acid. Subsequently, a robust amide coupling procedure, facilitated by thionyl chloride activation, is employed to couple the picolinic acid intermediate with 4-fluoroaniline to yield the final Picolinafen product. This application note includes detailed, step-by-step experimental protocols, explanations of the underlying chemical principles, safety precautions, and methods for characterization.

Introduction and Scientific Background

Picolinafen is a selective, post-emergence herbicide used for the control of broad-leaved weeds in cereal crops like wheat and barley.^{[1][2]} It belongs to the aryloxypicolinamide class of

herbicides and functions by inhibiting phytoene desaturase (PDS), a critical enzyme in the carotenoid biosynthesis pathway in susceptible plants.^{[1][3]} This inhibition leads to a reduction in carotenoid pigments, which are essential for protecting chlorophyll from photooxidation. The resulting degradation of chlorophyll manifests as a characteristic bleaching or whitening of the weed's foliage, followed by necrosis and plant death.^{[1][3]}

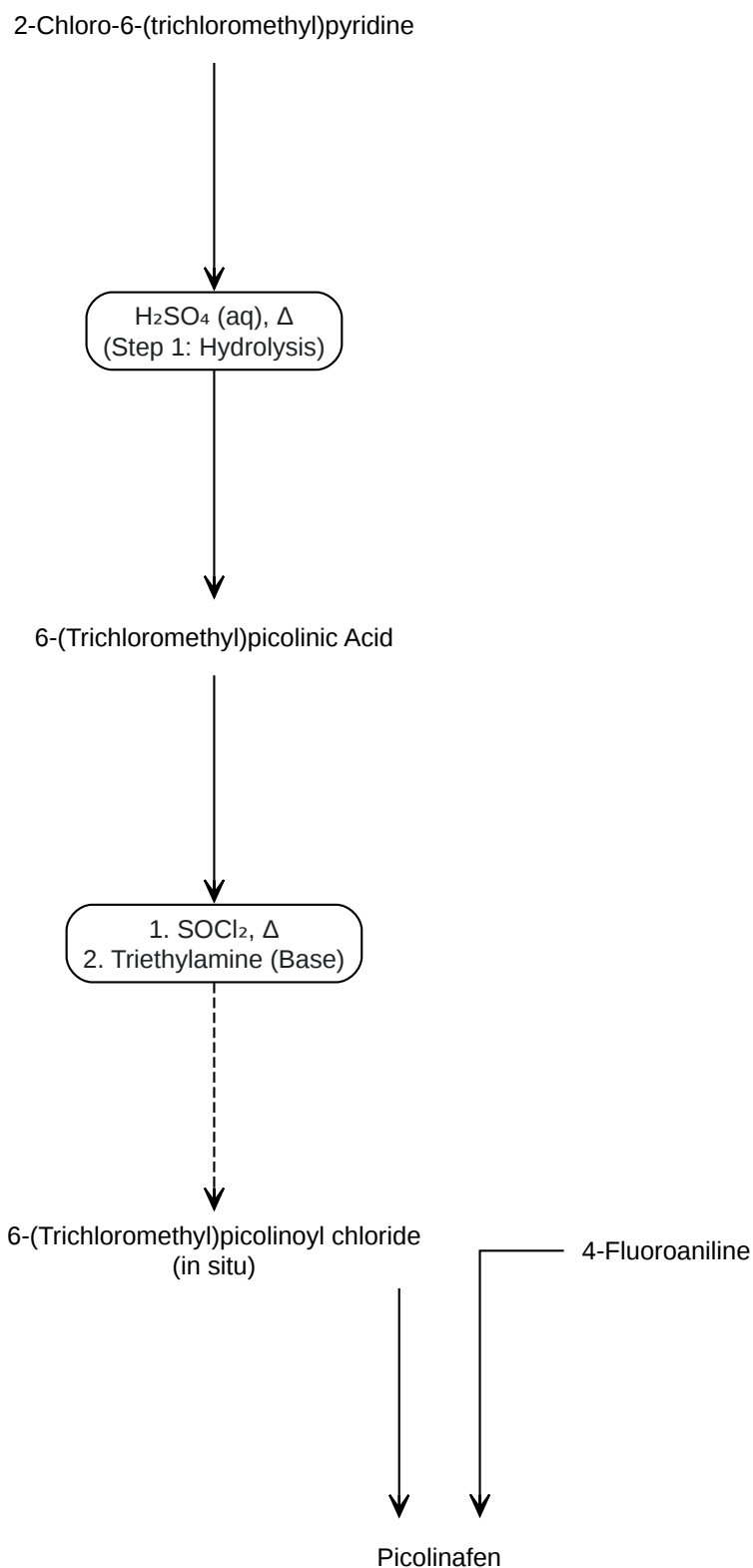
Note on the Starting Material: The synthesis described herein commences with 2-Chloro-6-(trichloromethyl)pyridine. This compound is a well-established and logical precursor for the Picolinafen scaffold, which features a 6-(trichloromethyl)pyridine core.^{[4][5][6]} It is important to distinguish this from **2-Chloro-6-(trichloromethoxy)pyridine**, as the trichloromethyl (-CCl₃) group, not the trichloromethoxy (-OCCl₃) group, is the required moiety for the final product structure. 2-Chloro-6-(trichloromethyl)pyridine, also known as nitrapyrin, is a registered pesticide used to prevent the loss of soil nitrogen.^{[7][8]}

This protocol is designed for researchers in agrochemical development and synthetic chemistry, providing a reliable method for producing Picolinafen for analytical, biological, and field-testing purposes.

Overall Synthetic Scheme

The synthesis of Picolinafen from 2-Chloro-6-(trichloromethyl)pyridine is achieved in two primary steps:

- **Hydrolysis:** The chloro-group at the 2-position of the pyridine ring is hydrolyzed under acidic conditions to yield 6-(trichloromethyl)picolinic acid.
- **Amide Coupling:** The carboxylic acid is activated by conversion to its acyl chloride derivative using thionyl chloride (SOCl₂). This highly reactive intermediate is then treated with 4-fluoroaniline to form the final amide bond of Picolinafen via nucleophilic acyl substitution.



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Figure 1: Overall reaction scheme for the synthesis of Picolinafen.

Materials and Reagents

Table 1: List of Required Materials

Reagent/Material	Grade	Supplier Example	Notes
2-Chloro-6-(trichloromethyl)pyridine (≥98%)	Reagent	Sigma-Aldrich	The primary starting material.
Sulfuric Acid (H ₂ SO ₄ , 98%)	ACS Grade	Fisher Scientific	Used for hydrolysis.
Thionyl Chloride (SOCl ₂ , ≥99%)	ReagentPlus®	Sigma-Aldrich	Used for acyl chloride formation.
4-Fluoroaniline (≥99%)	Reagent	Alfa Aesar	The coupling partner.
Triethylamine (TEA, ≥99.5%)	Anhydrous	Acros Organics	Acid scavenger in the coupling step.
Toluene	Anhydrous	Fisher Scientific	Reaction solvent for the coupling step.
Dichloromethane (DCM)	ACS Grade	VWR Chemicals	Extraction solvent.
Sodium Sulfate (Na ₂ SO ₄)	Anhydrous, Granular	EMD Millipore	Drying agent.
Hydrochloric Acid (HCl, 37%)	ACS Grade	Fisher Scientific	For pH adjustment during workup.
Sodium Bicarbonate (NaHCO ₃)	Saturated Solution	Lab Prepared	For washing during workup.
Deionized Water (H ₂ O)	Type II	Lab System	
Deuterated Chloroform (CDCl ₃)	NMR Grade	Cambridge Isotope	For NMR analysis.

Experimental Protocols

This section details the step-by-step procedures for the synthesis. All operations involving volatile and hazardous chemicals must be performed inside a certified chemical fume hood.

Step 1: Hydrolysis to 6-(Trichloromethyl)picolinic Acid

Rationale: The hydrolysis of the 2-chloro substituent to a carboxylic acid is a crucial step to prepare the intermediate for amide coupling. Concentrated sulfuric acid and heat provide the necessary conditions to drive this transformation.

- **Setup:** Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- **Reaction Mixture:** To the flask, add 2-Chloro-6-(trichloromethyl)pyridine (10.0 g, 43.4 mmol). Carefully and slowly, add 100 mL of 70% (v/v) aqueous sulfuric acid.
- **Heating:** Place the flask in a heating mantle and heat the mixture to reflux (approx. 110-120 °C) with vigorous stirring.
- **Reaction Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 7:3 mixture of hexanes:ethyl acetate. The reaction is typically complete within 12-16 hours.
- **Workup:**
 - Allow the reaction mixture to cool to room temperature, then carefully pour it over 300 g of crushed ice in a large beaker with stirring.
 - A precipitate of the crude product will form. Collect the solid by vacuum filtration.
 - Wash the solid cake with cold deionized water (3 x 50 mL) until the washings are near neutral pH.
- **Drying:** Dry the collected white solid under vacuum to a constant weight. The product, 6-(trichloromethyl)picolinic acid, is typically used in the next step without further purification.
 - **Expected Yield:** 8.5 g (approx. 82% yield) of an off-white solid.

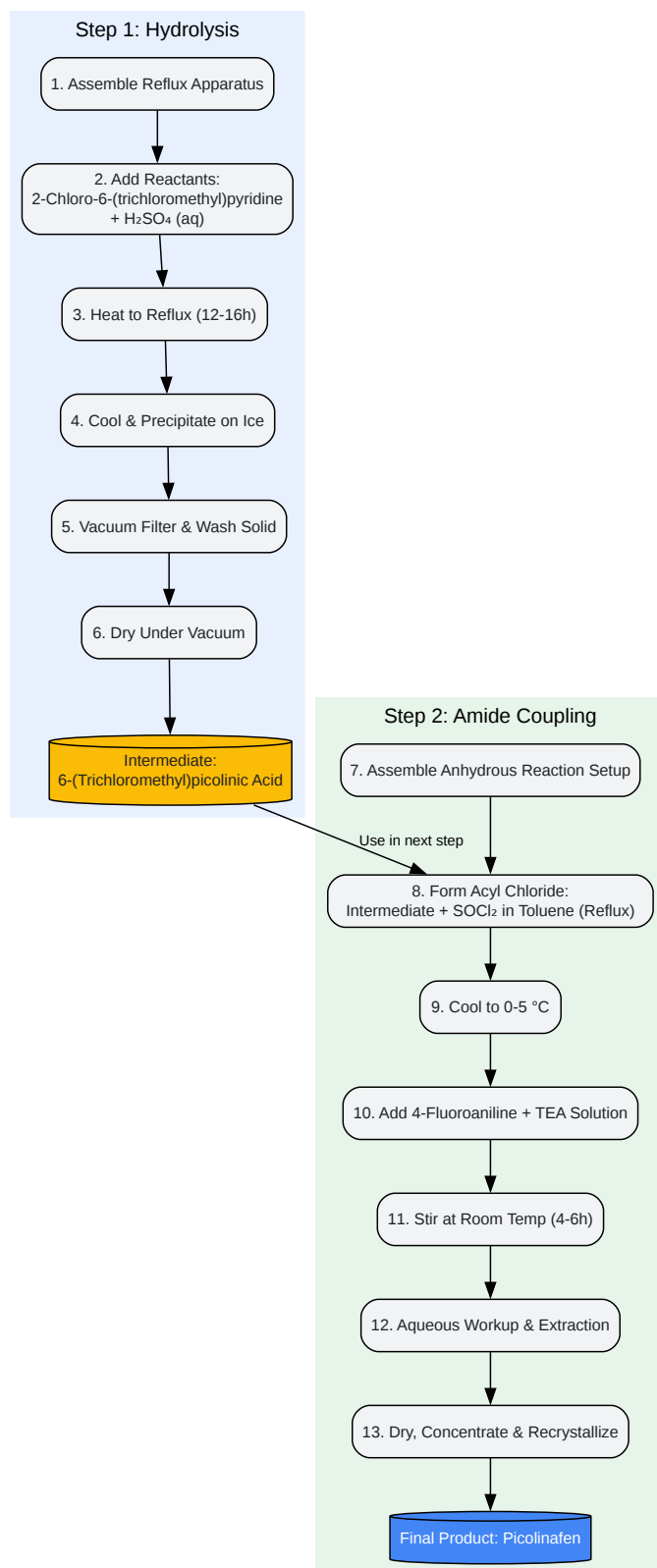
Step 2: Amide Coupling to Synthesize Picolinafen

Rationale: The carboxylic acid is first converted to a more reactive acyl chloride using thionyl chloride.^{[9][10]} The in situ generated acyl chloride readily reacts with the nucleophilic nitrogen of 4-fluoroaniline. Triethylamine is added to neutralize the HCl gas produced during the reaction, preventing unwanted side reactions and driving the equilibrium towards the product.

- Setup: Equip a 250 mL three-neck round-bottom flask with a magnetic stir bar, a reflux condenser fitted with a gas outlet to a scrubber (containing NaOH solution), and a dropping funnel. Ensure all glassware is oven-dried to be moisture-free.
- Acyl Chloride Formation:
 - To the flask, add 6-(trichloromethyl)picolinic acid (8.0 g, 33.4 mmol) and 80 mL of anhydrous toluene.
 - Slowly add thionyl chloride (3.6 mL, 50.1 mmol, 1.5 eq) to the suspension via the dropping funnel over 10 minutes.
 - Heat the mixture to reflux (approx. 110 °C) for 2-3 hours. The solution should become clear, indicating the formation of the acyl chloride.
- Amine Addition:
 - Cool the reaction mixture to 0-5 °C using an ice bath.
 - In a separate beaker, dissolve 4-fluoroaniline (3.71 g, 33.4 mmol, 1.0 eq) and triethylamine (7.0 mL, 50.1 mmol, 1.5 eq) in 20 mL of anhydrous toluene.
 - Add this solution dropwise to the cold acyl chloride solution over 30 minutes via the dropping funnel, maintaining the internal temperature below 10 °C.
- Reaction Completion: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for an additional 4-6 hours.
- Workup:
 - Quench the reaction by slowly adding 50 mL of deionized water.

- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Wash the organic layer sequentially with 1 M HCl (2 x 30 mL), saturated NaHCO₃ solution (2 x 30 mL), and brine (1 x 30 mL).
- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid can be purified by recrystallization from an ethanol/water mixture to yield Picolinafen as a white crystalline solid.
 - Expected Yield: 9.8 g (approx. 78% yield).

Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for the synthesis of Picolinafen.

Characterization

The identity and purity of the final Picolinafen product should be confirmed using standard analytical techniques.

Table 2: Analytical Data for Picolinafen

Technique	Expected Results
Appearance	White to off-white crystalline solid
Melting Point	143-145 °C
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): 8.30 (d, 1H), 8.05 (t, 1H), 7.85 (d, 1H), 7.65 (m, 2H), 7.10 (m, 2H), 9.50 (s, 1H, -NH)
¹³ C NMR (100 MHz, CDCl ₃)	δ (ppm): 162.5, 160.0, 158.5, 155.0, 140.0, 138.0, 134.0, 125.0, 122.5, 121.0, 115.5, 95.0
Mass Spec (ESI+)	m/z: 335.0 [M+H] ⁺ for C ₁₃ H ₈ Cl ₃ FN ₂ O
Purity (HPLC)	≥98%

Safety and Hazard Management

This protocol involves hazardous materials and requires strict adherence to safety procedures.

- Personal Protective Equipment (PPE): Always wear a flame-retardant lab coat, chemical splash goggles, a face shield, and heavy-duty chemical-resistant gloves (e.g., neoprene or nitrile).[\[11\]](#)
- Chemical Fume Hood: All steps of this synthesis must be performed in a well-ventilated chemical fume hood to avoid inhalation of toxic vapors and gases.[\[12\]](#)
- Thionyl Chloride (SOCl₂): Extremely corrosive and toxic. It reacts violently with water, releasing toxic HCl and SO₂ gases.[\[13\]](#)[\[14\]](#) It causes severe burns to the skin, eyes, and respiratory tract.[\[11\]](#) Handle with extreme care under anhydrous conditions. An appropriate quenching and scrubbing system must be in place.

- 2-Chloro-6-(trichloromethyl)pyridine: Harmful if swallowed and may cause an allergic skin reaction. It is very toxic to aquatic life with long-lasting effects.[5] Avoid skin contact and release to the environment.
- Acids and Bases: Concentrated sulfuric acid and hydrochloric acid are highly corrosive. Triethylamine is flammable and corrosive. Handle with care.
- Waste Disposal: All chemical waste must be collected in appropriately labeled hazardous waste containers and disposed of according to institutional and local environmental regulations. Do not discharge into drains.[5]

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